

toll-like receptor activation by 2-Keto palmitic acid versus palmitic acid

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Compound Focus: 2-Keto palmitic acid

CAS No.: 2570-24-3

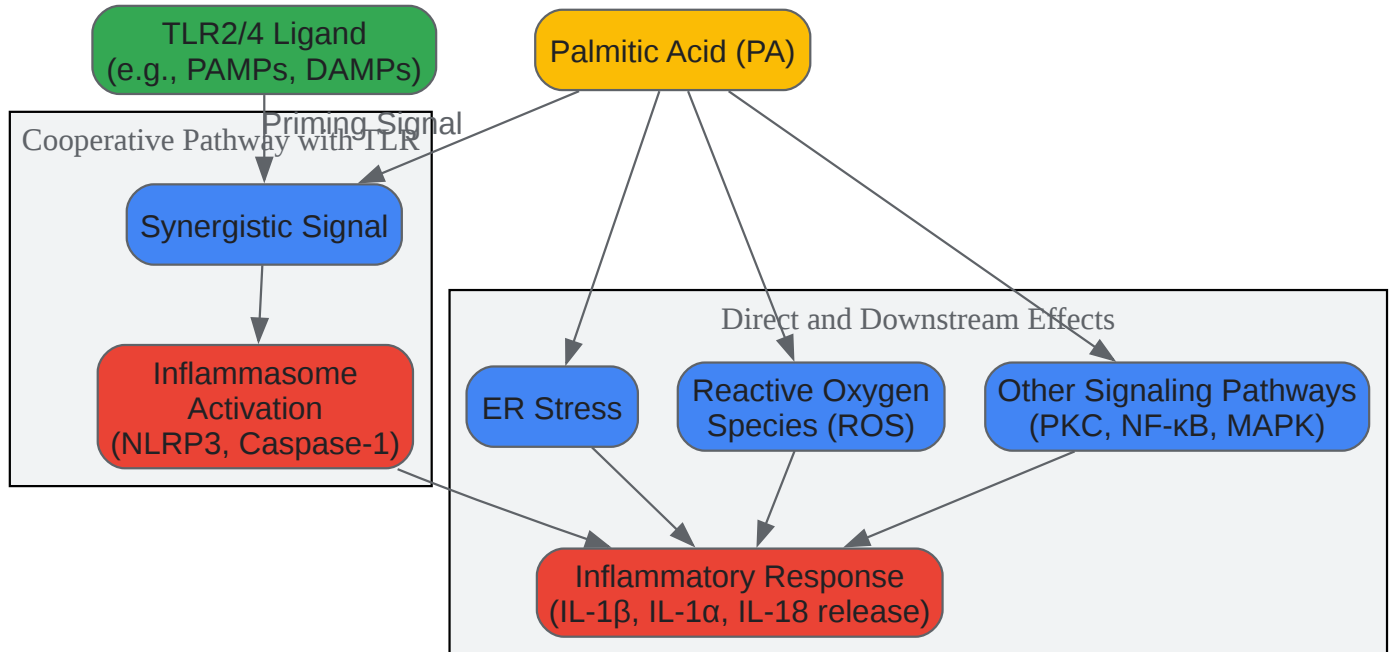
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Palmitic Acid and TLR Signaling

Palmitic acid (PA) is known to contribute to inflammatory signaling, often in cooperation with Toll-like receptors. The mechanism is complex, as PA itself can potentiate TLR signaling and also induce inflammation through TLR-independent pathways.

The diagram below summarizes the key signaling pathways through which palmitic acid contributes to inflammation, based on current research findings [1] [2]:



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Experimental Evidence for Palmitic Acid

The table below summarizes key experimental findings on how palmitic acid cooperates with TLR signaling:

Experimental Model	Key Findings on Palmitic Acid	Experimental Methods Cited
Mice on CDAA diet [1]	PA + TLR2 ligand cooperatively activated inflammasome (caspase-1), increased IL-1α/IL-1β; TLR2 knockout suppressed NASH progression.	Bone marrow chimeric mice; isolated Kupffer cells/HSCs; cytokine measurement (ELISA); caspase-1 activity.
Hepatocellular Carcinoma Cells (HepG2) [3]	PA induced proteomic changes, downregulated deubiquitinase USP7, destabilized p53, and promoted AIF-mediated cell death.	Quantitative proteomics (iTRAQ); bioinformatics analysis; Western blot; flow cytometry (Annexin V-FITC).

Experimental Model	Key Findings on Palmitic Acid	Experimental Methods Cited
C2C12 Myotubes (Muscle Atrophy Model) [4]	PA induced pyroptosis (upregulated NLRP3, cleaved caspase-1, GSDMD-N) and reduced myotube diameter; effect ameliorated by irisin.	Cell culture/differentiation; immunofluorescence (myotube diameter); Western blot; ELISA (IL-1 β); PI/Hoechst staining.

Missing Information on 2-Keto Palmitic Acid

A comprehensive comparison guide requires data on **2-Keto palmitic acid**, which is not available in the current scientific literature I found. Its specific role in TLR activation and how its biochemical properties differ from palmitic acid remain uncharacterized.

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References

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